

Application Note: Triglyme-Based Electrolytes for Advanced Lithium-Ion Batteries

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Audience: Researchers, scientists, and professionals in battery technology and development.

Introduction

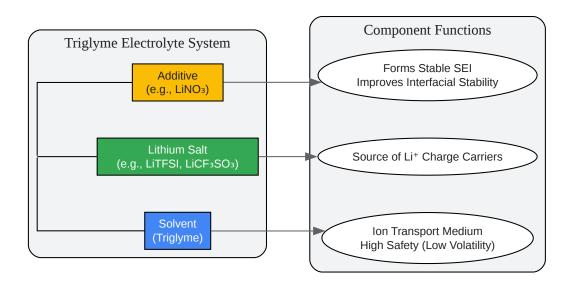
Triethylene glycol dimethyl ether (**triglyme** or TREGDME) is a promising aprotic solvent for next-generation lithium battery electrolytes. As a member of the glyme family, with the general formula CH₃O[CH₂CH₂O]_nCH₃, **triglyme** (n=3) offers a unique combination of properties that address critical safety and performance challenges associated with traditional carbonate-based electrolytes.[1][2] Key advantages include a higher flash point, lower volatility, and enhanced stability with lithium metal anodes.[1][3] These characteristics make **triglyme**-based electrolytes particularly suitable for high-energy systems, including lithium-metal, lithium-sulfur (Li-S), and lithium-oxygen (Li-O₂) batteries.[2][4] This document provides a detailed overview of the properties, performance, and experimental protocols for utilizing **triglyme** as a lithium-ion battery electrolyte.

Physicochemical and Electrochemical Properties

The performance of a **triglyme**-based electrolyte is governed by its transport properties, thermal stability, and electrochemical characteristics. These properties can be finely tuned by selecting appropriate lithium salts and additives.[3] For instance, the addition of lithium nitrate (LiNO₃) has been shown to be crucial for forming a stable solid electrolyte interphase (SEI) on the electrode surfaces, which improves cycling stability and widens the operational voltage window.[5][6]



The components of a typical **triglyme**-based electrolyte and their respective functions are outlined in the diagram below.



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Caption: Logical relationship of components in a **triglyme** electrolyte.

Data Presentation

The quantitative properties of various **triglyme**-based electrolyte formulations are summarized in the tables below.



Table 1: Physicochemical Properties of Triglyme-Based Electrolytes

Electrolyte Composition	Property	Value	Temperature (°C)	Reference
1 M LiTf / Triglyme in AAO*	lonic Conductivity	1.8 mS cm ⁻¹	10	[7]
1 M LiTf / Triglyme in AAO*	Ionic Conductivity	2.6 mS cm ⁻¹	80	[7]
TREGDME- LiCF ₃ SO ₃	Ionic Conductivity	~1.0 mS cm ⁻¹	Room Temp.	[8]
TREGDME- LiCF ₃ SO ₃	Viscosity	~5 mPa·s	20	[9]
1 M LiTf / Triglyme in AAO*	Li ⁺ Transference No. (t _{ii+})	0.80	80	[7]
0.02 M LiTf / Triglyme in AAO*	Li ⁺ Transference No. (t _{ii+})	0.85	Room Temp.	[7]
TREGDME- LiCF ₃ SO ₃	Operating Range	-60 °C to 75 °C	-	[9]

Note: AAO refers to porous anodic aluminum oxide, used to create a liquid-solid composite electrolyte.

Table 2: Electrochemical Performance with **Triglyme**-Based Electrolytes



Cell Configuration	Cycling Conditions	Performance Metric	Value	Reference
Li / TREGDME_HC E** / LFP	C/3 rate (1C=170 mA g ⁻¹)	Specific Capacity	~160 mAh g ⁻¹	[4][10]
Li / TREGDME_HCE ** / LFP	C/3 rate	Coulombic Efficiency	~100%	[4][10]
Li / TREGDME_HCE ** / S:Sn	C/5 rate (1C=1675 mA g ⁻¹)	Specific Capacity	~890 mAh gs ⁻¹	[4][10]
Li / TREGDME- LiCF3SO3-LiNO3 / LiFePO4	Galvanostatic Cycling	Stability	Stable cycling, high efficiency	[5][6]

^{**}Note: HCE refers to Highly Concentrated Electrolyte, where LiTFSI and LiNO₃ salts approach the solvent saturation limit.*[4][10]

Experimental Protocols

Protocol 1: Preparation of Triglyme-Based Electrolyte

This protocol details the standard procedure for preparing a **triglyme**-based electrolyte, for example, 1 M Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI) in **triglyme** with a LiNO₃ additive. Extreme care must be taken to minimize water and oxygen content.

Materials and Reagents:

- Triethylene glycol dimethyl ether (**Triglyme**, battery grade, water content < 10 ppm)
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI, battery grade)
- Lithium Nitrate (LiNO3, anhydrous)
- Molecular sieves (5 Å)

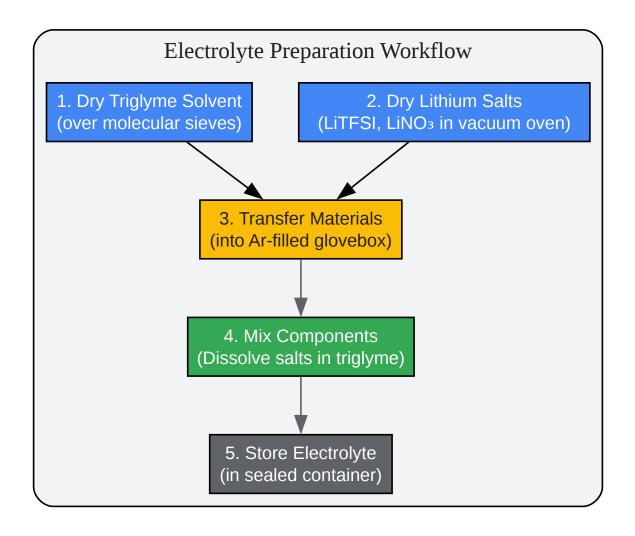


- Argon-filled glovebox (H₂O < 0.5 ppm, O₂ < 0.5 ppm)
- Vacuum oven, magnetic stirrer, glassware

Procedure:

- Solvent Drying: Dry the **triglyme** over activated molecular sieves for at least 48 hours inside the glovebox to ensure water content is minimal.[3]
- Salt Drying: Dry the LiTFSI and LiNO₃ salts in a vacuum oven at 110 °C for 24 hours to remove any residual moisture.[3] Transfer the dried salts into the glovebox immediately after they have cooled to room temperature under vacuum.
- Mixing: Inside the glovebox, add a magnetic stir bar to a clean, dry volumetric flask.
- Add the desired mass of dried LiTFSI and LiNO₃ to the flask.
- Slowly add the dried **triglyme** to the flask while stirring until the salts are fully dissolved and the final desired volume is reached.
- Storage: Store the prepared electrolyte in a tightly sealed container inside the glovebox.





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Caption: Workflow for the preparation of a **triglyme**-based electrolyte.

Protocol 2: Assembly of a CR2032 Coin Cell

This protocol describes the assembly of a standard CR2032 coin cell for electrochemical testing. All steps must be performed inside an Ar-filled glovebox.

Components:

Cathode disc (e.g., LiFePO₄ coated on Al foil)

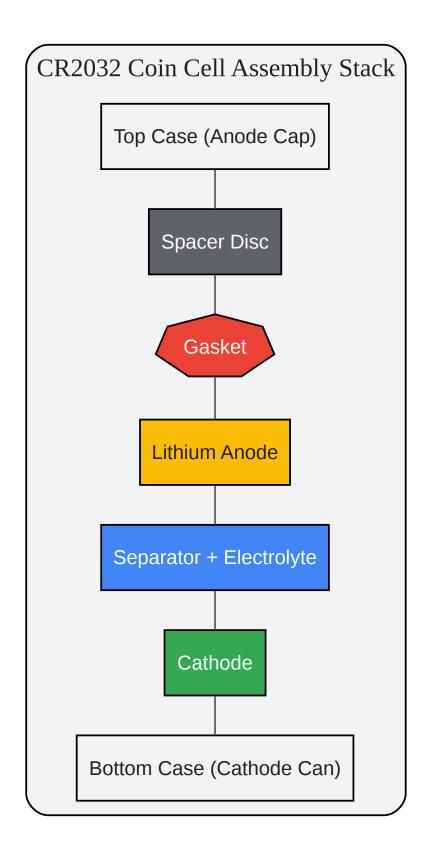


- Anode disc (e.g., Lithium metal)
- Separator disc (e.g., glass fiber or polypropylene)
- Triglyme-based electrolyte
- CR2032 cell components: bottom case, gasket, spacer disc, top case
- · Crimping machine

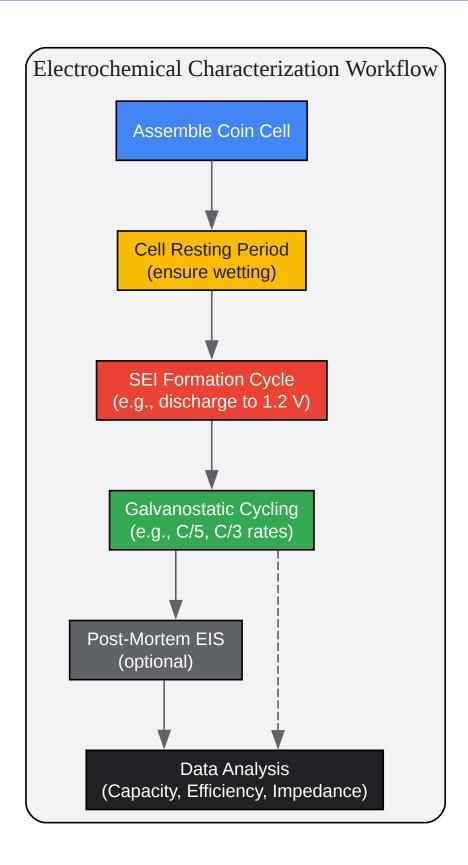
Procedure:

- Place the bottom case of the CR2032 cell onto the assembly platform.
- Place the cathode disc in the center of the bottom case, with the active material facing up.
- Dispense a few drops (~60 μL) of the triglyme electrolyte onto the cathode surface to wet it thoroughly.[4]
- Place the separator disc on top of the wetted cathode.
- Add another few drops of electrolyte to ensure the separator is fully soaked.
- Carefully place the lithium metal anode disc on top of the separator.
- Place the spacer disc on top of the lithium anode.
- Place the gasket over the entire stack, ensuring it sits correctly in the bottom case.
- Place the top case onto the stack.
- Transfer the assembled cell to the crimper and apply pressure to seal the cell.
- Clean the exterior of the cell and let it rest for several hours before testing to ensure complete electrolyte wetting.









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